Diethyl 3-bromopropylmalonate: Structural Analysis & Synthetic Utility

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Compound of Interest

Compound Name:	*Diethyl 3-bromopropylmalonate*
CAS No.:	*10149-21-0*
Cat. No.:	*B030597*

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Executive Summary & Technical Profile

Diethyl 3-bromopropylmalonate (CAS: 10149-21-0) is a bifunctional organic intermediate primarily utilized in the synthesis of cycloalkane-based pharmaceutical scaffolds.[1] It serves as the critical "open-chain" precursor to cyclobutane-1,1-dicarboxylic acid, the carbocyclic core found in second-generation platinum-based antineoplastic agents such as Carboplatin.

Its value lies in its dual reactivity: it possesses a nucleophilic malonate core and an electrophilic alkyl bromide tether. This duality allows it to function as a "linchpin" molecule—capable of intramolecular cyclization to form strained rings or intermolecular coupling to attach propyl-linker chains to other pharmacophores.

Core Identity Table

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Property	Specification
IUPAC Name	Diethyl 2-(3-bromopropyl)propanedioate
CAS Number	10149-21-0
Molecular Formula	
Molecular Weight	281.14 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	150–155 °C (at 10 Torr)
Density	~1.286 g/cm³
Key Functional Groups	Diester (Ethyl), Alkyl Bromide, Acidic -Proton

Molecular Architecture & Functional Groups

To understand the reactivity of this molecule, one must analyze its three distinct electronic zones. The molecule is not merely a chain; it is a "spring-loaded" system ready for cyclization.

Structural Zones

- The Malonate Core (Nucleophilic Zone): The central carbon (

  -carbon) is flanked by two electron-withdrawing ester groups. This makes the

  -protons highly acidic (

  in DMSO). Upon deprotonation by a base (e.g., NaOEt), it forms a resonance-stabilized enolate.

- The Propyl Tether (Spacer Zone): A three-carbon alkyl chain separates the reactive centers. This specific length (

) is critical. It dictates that intramolecular reaction will form a four-membered cyclobutane ring, a kinetically accessible but thermodynamically strained system.

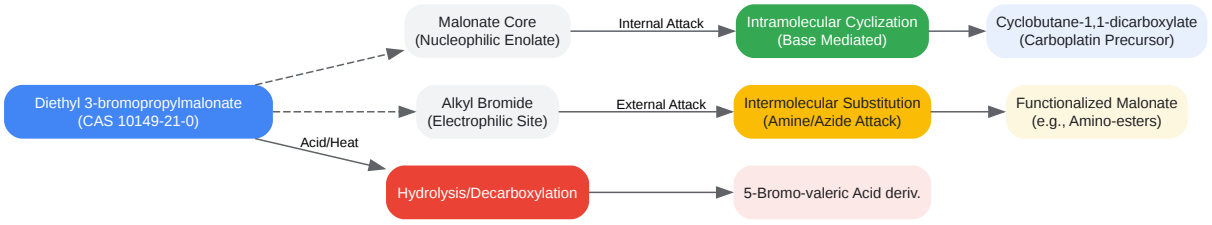
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- The Alkyl Bromide (Electrophilic Zone): The terminal carbon bears a bromine atom, a good leaving group. It is susceptible to nucleophilic attack (

) either from an external nucleophile or from the molecule's own internal enolate.

Diagram: Structural Reactivity Logic

The following diagram maps the logical flow from structure to potential reaction pathways.



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Caption: Functional group logic map showing the divergence between cyclization (Path A) and substitution (Path B).

Synthetic Protocols & Chemo-selectivity

Synthesizing **Diethyl 3-bromopropylmalonate** requires overcoming a significant chemo-selective challenge: preventing bis-alkylation.

The Challenge: Mono- vs. Bis-Alkylation

When diethyl malonate reacts with 1,3-dibromopropane, three outcomes are possible:

- Target Product: Mono-alkylation (One bromide displaced).
- Side Product A: Bis-alkylation (Two malonates attach to one propane chain).
- Side Product B: Cyclization (The target product immediately cyclizes to cyclobutane).

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Optimized Protocol for Mono-Alkylation

To isolate the open-chain bromide (CAS 10149-21-0) rather than the cyclobutane, the reaction kinetics must be controlled to favor the first substitution step while suppressing the second.

Reagents:

- Diethyl malonate (1.0 eq)[2]
- 1,3-Dibromopropane (3.0 - 4.0 eq - Critical Excess)
- Base: Sodium Ethoxide (NaOEt) or Potassium tert-butoxide (KOtBu)
- Solvent: Ethanol (anhydrous) or THF

Step-by-Step Methodology:

- Enolate Formation: Dissolve diethyl malonate in anhydrous ethanol. Add NaOEt (1.0 eq) dropwise at 0°C. Stir for 30 minutes to generate the sodiomalonate enolate.
- Inverse Addition (Crucial Step): Do not add the bromide to the enolate. Instead, add the enolate solution slowly to a refluxing solution of excess 1,3-dibromopropane.
  - Why? The high concentration of dibromide relative to enolate ensures that any enolate molecule encountering an electrophile is statistically likely to hit a fresh dibromide molecule rather than an already-reacted mono-bromide.
- Quench & Workup: Once addition is complete, neutralize immediately with dilute acetic acid to prevent the formed product from cyclizing (which requires base).
- Purification: Distill off the excess 1,3-dibromopropane (lower boiling point) under vacuum. The residue is the crude **diethyl 3-bromopropylmalonate**, which can be further purified by fractional distillation.

Applications in Drug Development

Precursor to Platinum-Based Antineoplastics

The most authoritative application of this molecule is in the synthesis of Carboplatin.

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- Mechanism: **Diethyl 3-bromopropylmalonate** is treated with a second equivalent of base (NaOEt). The reformed enolate attacks the terminal bromide (intramolecular

  ), closing the ring to form diethyl 1,1-cyclobutanedicarboxylate.

- Downstream: This diester is hydrolyzed to the dicarboxylic acid, converted to the silver salt, and complexed with platinum.

Heterocyclic Library Generation

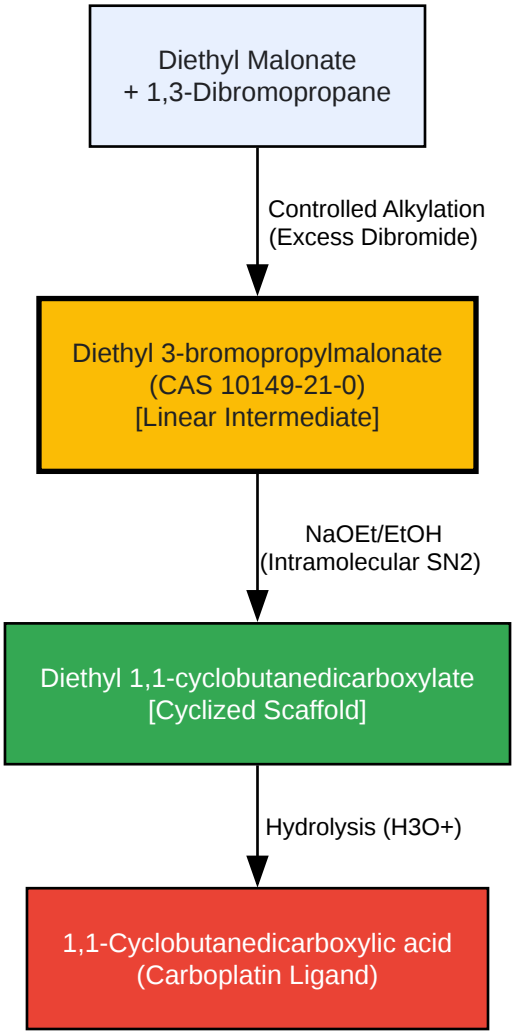
Researchers use the "uncyclized" nature of CAS 10149-21-0 to build heterocycles other than cyclobutanes.

- Reaction with Hydrazines: Forms dihydropyridazinones.

- Reaction with Ureas: Forms barbiturate derivatives with a bromo-propyl side chain, which can be further functionalized to attach fluorophores or targeting ligands.

Diagram: Synthesis of Carboplatin Core

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Caption: The synthetic pathway from linear precursors to the Carboplatin ligand, highlighting CAS 10149-21-0 as the pivotal intermediate.

Safety & Handling (SDS Summary)

Signal Word:WARNING

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Hazard Class	Statement	Handling Protocol
Skin Irritation	H315: Causes skin irritation	Wear nitrile gloves (min 0.11mm thickness).
Eye Irritation	H319: Causes serious eye irritation	Use chemical safety goggles. Eye wash station must be proximal.
STOT-SE	H335: May cause respiratory irritation	Handle only in a fume hood. Avoid generating aerosols.
Storage	Moisture Sensitive	Store under inert atmosphere (or Ar). Keep cool (2-8°C recommended).

Stability Note: This compound is relatively stable but can degrade slowly to release HBr if exposed to moisture, turning the liquid yellow/brown.

References

- PubChem. (2025). **Diethyl 3-bromopropylmalonate** - Compound Summary (CID 12212854). National Library of Medicine. [Link]
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